

# Application Notes and Protocols: Selective Oxidation of Allylic Alcohols with Dess-Martin Periodinane

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## Compound of Interest

Compound Name: Dess-Martin periodinane

Cat. No.: B144149

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## Introduction

The **Dess-Martin periodinane** (DMP) is a hypervalent iodine reagent widely utilized for the mild and selective oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones, respectively.[1] This reagent is particularly advantageous for the oxidation of sensitive and highly functionalized substrates, such as allylic alcohols, which can be prone to rearrangement or overoxidation under harsher conditions.[2][3] DMP offers several benefits over other oxidation methods, including mild reaction conditions (typically room temperature and neutral pH), short reaction times, high yields, simplified workup procedures, and excellent chemoselectivity, tolerating a wide range of sensitive functional groups.[2][4]

## Advantages of Dess-Martin Periodinane for Allylic Alcohol Oxidation

The selective oxidation of allylic alcohols is a critical transformation in organic synthesis, particularly in the construction of complex natural products and pharmaceutical intermediates. DMP has emerged as a preferred reagent for this purpose due to several key advantages:

- **High Chemoselectivity:** DMP selectively oxidizes alcohols in the presence of other sensitive functional groups such as furan rings, sulfides, vinyl ethers, and secondary amides.[2][3]

- **Mild Reaction Conditions:** The oxidation is typically carried out at room temperature in a neutral medium, preventing acid- or base-catalyzed side reactions like isomerization or epimerization.[\[2\]](#)[\[3\]](#)
- **Rapid Reaction Rates:** Benzylic and allylic alcohols react faster than saturated alcohols, often leading to complete conversion in a short period.[\[2\]](#)[\[3\]](#)
- **High Yields:** The reactions generally proceed in high yields with minimal byproduct formation.[\[1\]](#)
- **Simplified Work-up:** The work-up procedure is often straightforward, involving simple filtration or aqueous extraction to remove the iodine-containing byproducts.[\[5\]](#)[\[6\]](#)

## Reaction Mechanism

The oxidation of an alcohol with **Dess-Martin periodinane** proceeds through a ligand exchange followed by an intramolecular elimination.

- **Ligand Exchange:** The alcohol coordinates to the hypervalent iodine atom of DMP, displacing one of the acetate ligands to form a diacetoxyalkoxyperiodinane intermediate.[\[2\]](#)
- **Deprotonation:** An acetate ion acts as a base to deprotonate the  $\alpha$ -hydrogen of the alcohol.[\[2\]](#)
- **Reductive Elimination:** This is followed by a concerted reductive elimination to form the carbonyl compound, iodinane, and acetic acid.[\[7\]](#)

## Data Presentation: Oxidation of Various Allylic Alcohols

The following table summarizes the reaction conditions and yields for the selective oxidation of various allylic alcohols to their corresponding  $\alpha,\beta$ -unsaturated aldehydes or ketones using **Dess-Martin periodinane**.

Substrate (Allylic Alcohol)	Product	Reagent (Equivalents)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
trans, trans-3-Acetoxy-5-hydroxy-4-tbutyldimethylsiloxy-cyclopentene	trans, trans-3-Acetoxy-4-tbutyldimethylsiloxy-cyclopent-2-en-1-one	DMP (1.57)	Dichloromethane	Room Temp.	2	~90	[8]
2-Methylene-4-(trimethylsilyl)but-3-yn-1-ol	2-Methylene-4-(trimethylsilyl)but-3-ynal	DMP (1.1)	Dichloromethane	0	-	-	[9]
Phenyl(1-methylenallyl)methanol	Phenyl(1-methylenallyl)ketone	DMP (1.1)	Dichloromethane	-	-	79	[10]
1-(1-Methylenallyl)ethanol	3-Methylene-2-penten-4-one	DMP (1.1)	Dichloromethane	-	-	88	[10]

## Experimental Protocols

## General Protocol for the Dess-Martin Oxidation of an Allylic Alcohol

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

- Allylic alcohol
- **Dess-Martin periodinane** (DMP)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., argon or nitrogen)

Procedure:

- Dissolve the allylic alcohol (1.0 eq.) in anhydrous dichloromethane (typically 0.1-0.2 M concentration) in a round-bottom flask under an inert atmosphere.[8]
- Add **Dess-Martin periodinane** (1.1-1.5 eq.) to the solution in one portion at room temperature.[4][8] For sensitive substrates, the reaction can be cooled to 0 °C before adding the DMP.[9]
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC). Reactions are typically complete within 0.5 to 4 hours.[4][11]

- Upon completion, quench the reaction by adding a 1:1 mixture of saturated aqueous  $\text{NaHCO}_3$  and saturated aqueous  $\text{Na}_2\text{S}_2\text{O}_3$ . Stir vigorously until the solid byproducts dissolve.  
[4][8]
- Separate the organic layer. Extract the aqueous layer with dichloromethane (2-3 times).[8]
- Combine the organic layers and wash with saturated aqueous  $\text{NaHCO}_3$ , followed by brine.[4][8]
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to afford the crude product.[8]
- Purify the crude product by column chromatography on silica gel if necessary.[8]

## Protocol for Preparation of Dess-Martin Periodinane

Caution: **Dess-Martin periodinane** and its precursor, 2-iodoxybenzoic acid (IBX), are potentially explosive and should be handled with care. Avoid heating solid DMP above 130 °C.  
[12]

Materials:

- 2-Iodoxybenzoic acid (IBX)
- Acetic anhydride
- p-Toluenesulfonic acid (catalytic amount)
- Acetonitrile
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

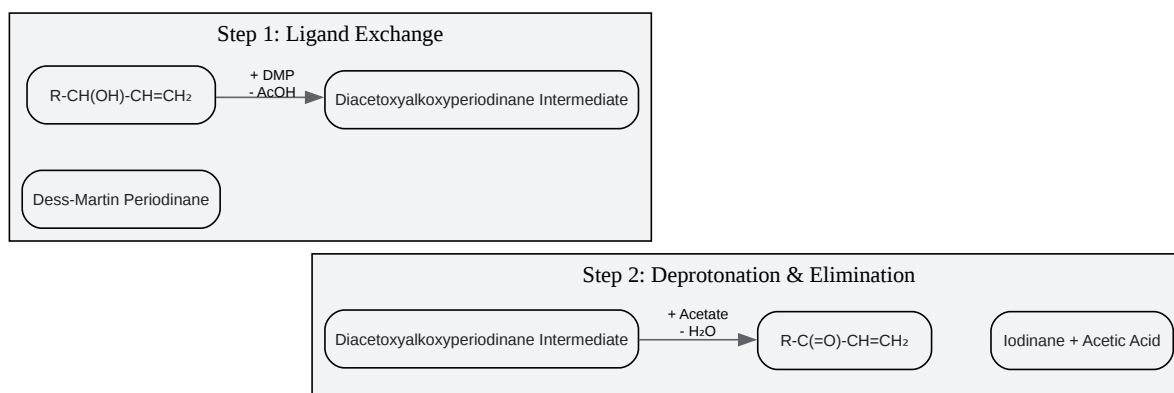
Procedure:

- Suspend 2-iodoxybenzoic acid (IBX) in acetonitrile in a round-bottom flask.

- Add acetic anhydride and a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux. The reaction is typically complete in less than 2 hours, with the formation of a clear solution.[2]
- Allow the solution to cool to room temperature, and then cool further in an ice bath to precipitate the **Dess-Martin periodinane**.
- Collect the white solid by vacuum filtration, wash with cold diethyl ether, and dry under vacuum.[13]

## Visualizations

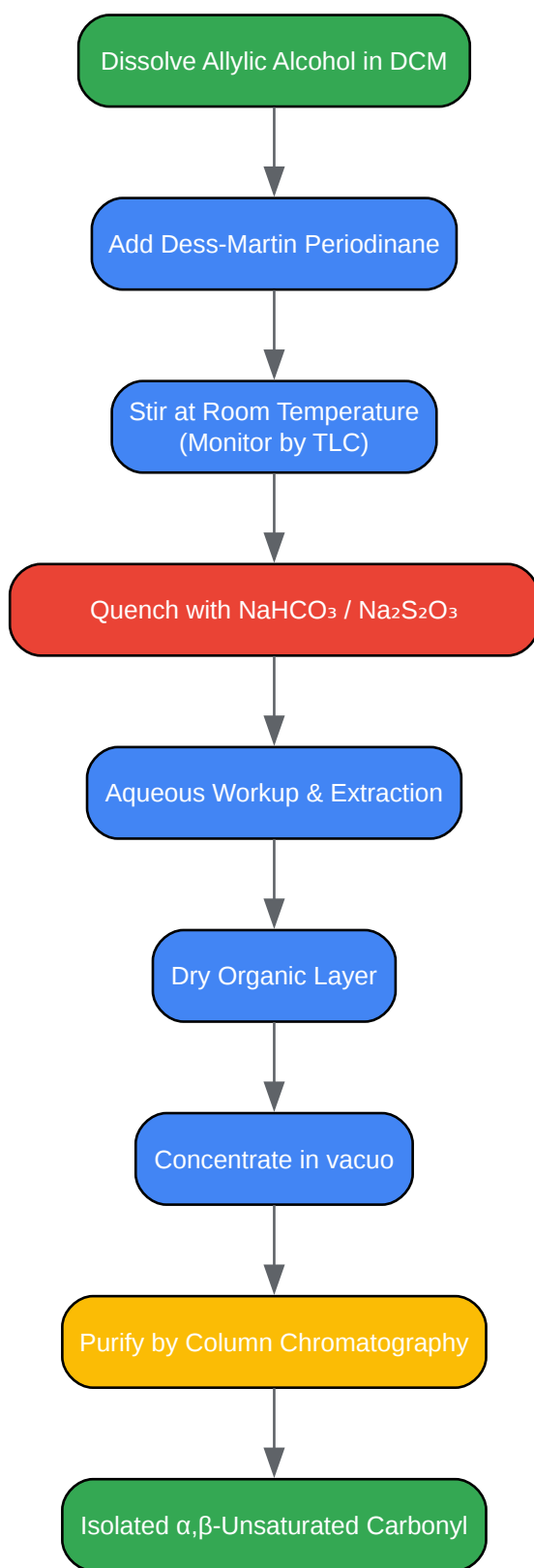
### Reaction Mechanism



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Caption: Mechanism of **Dess-Martin Periodinane** Oxidation.

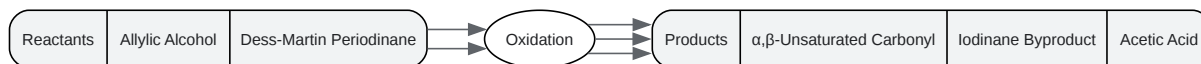
## Experimental Workflow



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Caption: General Experimental Workflow for DMP Oxidation.

## Logical Relationship of Reagents and Products



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Caption: Reagents and Products in DMP Oxidation.

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